

What is prothioconazole used for in agriculture

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Prothioconazole

CAS No.: 178928-70-6

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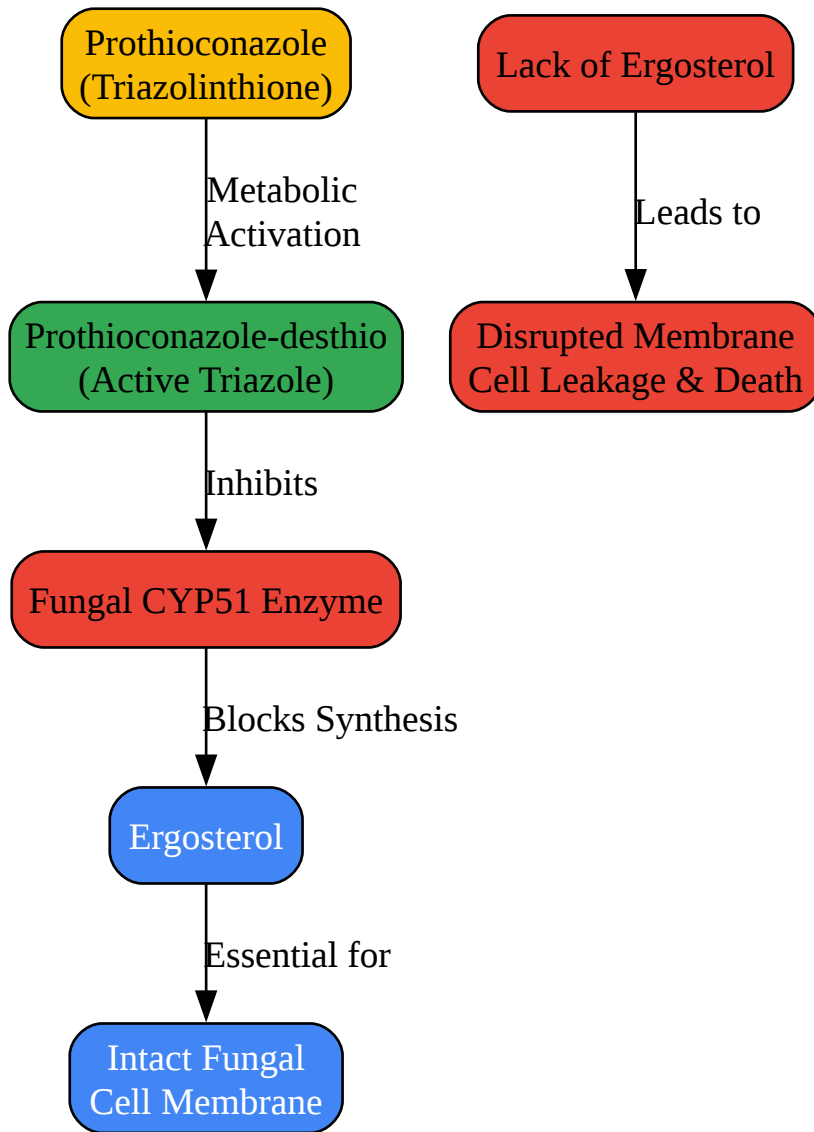
Agricultural Uses and Application

Prothioconazole is a cornerstone in managing fungal diseases across various crops. Its systemic nature allows it to be absorbed by the plant and translocated to protect new growth.

Category	Details
Primary Crops	Cereals (wheat, barley, oats, corn), Soybeans, Canola, Oilseeds (sunflower), Pulses, Grapes, Vegetables [1] [2] [3].
Target Diseases	Fusarium Head Blight (FHB), Septoria Leaf Blotch, Rusts (leaf, stem, stripe), Powdery Mildew, Leaf Spot diseases (e.g., <i>Cercospora</i> , <i>Alternaria</i>), Tan Spot, Net Blotch [4] [5].
Sample Application Rate	Cereals: 0.6–1.0 L/ha; Soybeans: 0.5–0.8 L/ha (for a 480 g/L SC formulation) [5].
Formulations	Suspension Concentrate (SC), Emulsifiable Concentrate (EC), Oil Dispersion (OD), Wettable Powder (WP), and technical materials (TC) like 95% and 97% [2] [4] [3].

Mechanism of Action and Metabolism

A key characteristic of **prothioconazole** is its need for metabolic activation within the plant or fungus to express full fungicidal activity.



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*Diagram of **prothioconazole** activation and fungicidal mechanism.*

- **Metabolic Activation:** **Prothioconazole** itself shows weak binding to the CYP51 enzyme *in vitro* [6]. Its fungicidal effect is primarily attributed to its metabolite, **prothioconazole-desthio**, which is formed in plants and fungi [6]. This metabolite is a true triazole and acts as a potent inhibitor.
- **Enzyme Inhibition:** **Prothioconazole-desthio** binds to the heme iron in the active site of the CYP51 enzyme, a classic type II binding spectrum [6]. This inhibits the 14 α -demethylation of lanosterol, a critical step in ergosterol biosynthesis [6].

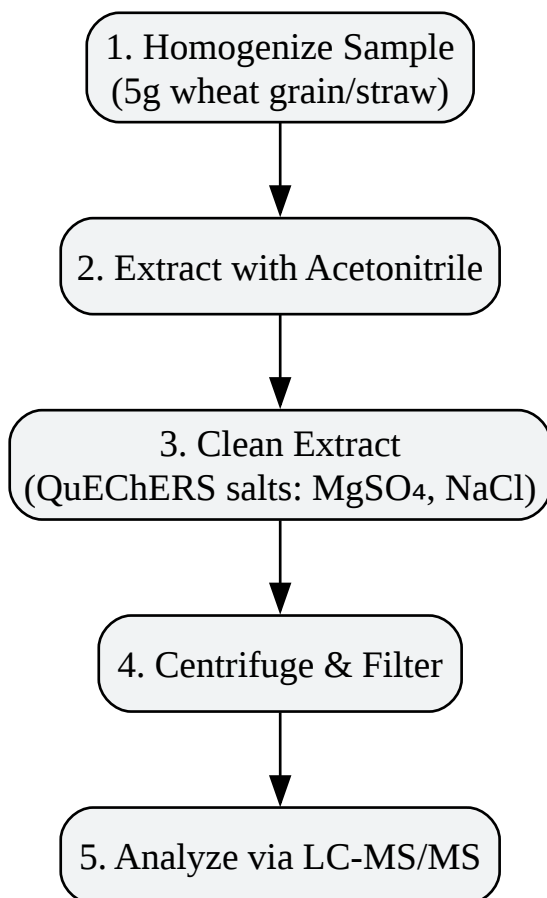
- **Cellular Consequences:** The depletion of ergosterol and accumulation of methylated sterols disrupt the formation of the fungal cell membrane, leading to increased permeability, cell leakage, and ultimately, fungal death [6] [5].

Experimental Protocols for Analysis

For researchers, standardized methods are crucial for studying **prothioconazole's** behavior. Here are protocols for analyzing residues and sterol profiles.

Residue Analysis in Plant Material

This method uses QuEChERS extraction and LC-MS/MS to quantify **prothioconazole** and its key metabolite in wheat [4].



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Workflow for analyzing **prothioconazole** residues in plants.

- **Sample Preparation:** Homogenize 5 g of wheat grain or straw sample [4].
- **Extraction:** Add 10 mL of acetonitrile and shake vigorously for 1 minute [4].
- **Cleanup:** Add a pre-mixed QuEChERS salt packet (containing MgSO₄ and NaCl) to induce phase separation. Shake and centrifuge [4].
- **Analysis:** Transfer the supernatant, filter, and analyze by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [4].
- **Key Points:** This method simultaneously detects **prothioconazole** and **prothioconazole-desthio**. It is critical for studying residue dissipation and ensuring compliance with Maximum Residue Levels (MRLs) [4].

Assessing Sterol Profile Changes in Fungi

This biochemical assay confirms the compound's effect on the ergosterol biosynthesis pathway.

- **Fungal Treatment:** Grow target fungi (e.g., *Candida albicans* as a model) in liquid culture with and without sub-lethal concentrations of **prothioconazole** [6].
- **Sterol Extraction:**
 - Harvest cells by centrifugation.
 - Saponify cell pellets in alcoholic KOH (e.g., 15% KOH in ethanol) at 80-85°C for 1-2 hours [6].
 - Extract nonsaponifiable lipids (sterols) with an organic solvent like n-hexane [6].
- **Derivatization and Analysis:**
 - Derivatize the extracted sterols to trimethylsilyl (TMS) ethers using BSTFA + TMCS [6].
 - Analyze via Gas Chromatography-Mass Spectrometry (GC-MS) [6].
- **Expected Outcome:** Successful inhibition of CYP51 will manifest as a depletion of ergosterol and the accumulation of precursor sterols, primarily 14 α -methylated sterols like lanosterol and eburicol [6].

Market and Environmental Perspective

- **Market Growth:** The **prothioconazole** market is robust, valued at an estimated USD 1.2 billion in 2023 and projected to grow at a CAGR of 7.1% [2]. This growth is driven by its efficacy and the rising need for food security.
- **Environmental Impact:** While toxicologically classified as low-risk for mammals, **prothioconazole** is **very toxic to aquatic life** [7]. Studies show it can reduce bacterial and fungal richness in soybean rhizosphere soil, indicating a significant impact on soil microbial communities [8].
- **Resistance Management:** As a Group 3 fungicide, **prothioconazole** has a **moderate resistance risk** [9]. The Fungicide Resistance Action Committee (FRAC) recommends using it in mixture or

rotation with non-DMI fungicides and always applying at the recommended label rate to delay resistance development [9].

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